

Caesalmin B: A Technical Guide to its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Caesalmin B*

Cat. No.: *B018852*

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Introduction

Caesalmin B is a naturally occurring cassane-type diterpenoid isolated from plants of the *Caesalpinia* genus, such as *Caesalpinia crista* and *Caesalpinia minax*.^{[1][2]} As a member of the diterpenoid class of compounds, **Caesalmin B** possesses a complex molecular architecture that has garnered interest from the scientific community. This technical guide provides a comprehensive overview of the physical and chemical properties of **Caesalmin B**, its known biological activities, and the experimental methodologies employed for its characterization. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Caesalmin B** are summarized in the table below. These properties are crucial for its handling, formulation, and analysis in a research setting.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₈ O ₆	--INVALID-LINK--
Molecular Weight	388.46 g/mol	--INVALID-LINK--
Appearance	Powder	ChemFaces
CAS Number	352658-23-2	ChemFaces
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
IUPAC Name	[(1S,8S,11S,13R,17S,18S,19R)-13-hydroxy-14,14,18-trimethyl-9-oxo-4,10-dioxapentacyclo[9.7.1.0 ^{3,7} .0 ^{8,19} .0 ^{13,18}]nonadeca-3(7),5-dien-17-yl] acetate	--INVALID-LINK--
SMILES	<chem>CC(=O)O[C@H]1CCC([C@]2([C@]1([C@H]3CC4=C(C=CO4)[C@@H]5[C@@H]3--INVALID-LINK--OC5=O)C)O)(C)C</chem>	--INVALID-LINK--
InChI	InChI=1S/C22H28O6/c1-11(23)27-16-5-7-20(2,3)22(25)10-15-18-13(21(16,22)4)9-14-12(6-8-26-14)17(18)19(24)28-15/h6,8,13,15-18,25H,5,7,9-10H2,1-4H3/t13-,15-,16-,17+,18-,21-,22+/m0/s1	--INVALID-LINK--

Biological Activity

Caesalmin B has demonstrated notable biological activity, particularly as an antimalarial agent. Research has shown that it exhibits inhibitory effects on the growth of *Plasmodium falciparum*, the parasite responsible for the most severe form of malaria in humans.^[1] Studies on a range of cassane- and norcassane-type diterpenes isolated from *Caesalpinia crista* have highlighted their potential as antimalarial compounds, with some exhibiting greater potency than the conventional drug chloroquine.^{[3][4]} The structure-activity relationships within this class of compounds are of significant interest for the development of new antimalarial drugs.^{[3][5]}

Experimental Protocols

The isolation and structural elucidation of **Caesalmin B** and related diterpenoids involve a series of meticulous experimental procedures. A generalized workflow for these processes is outlined below.

Isolation and Purification

- **Extraction:** The initial step involves the extraction of the compound from its natural source, typically the seed kernels of *Caesalpinia crista*. The plant material is often subjected to extraction with a solvent such as dichloromethane (CH_2Cl_2).^[1]
- **Fractionation:** The crude extract undergoes bioassay-guided fractionation to isolate the active compounds. This process typically involves various chromatographic techniques.
- **Chromatography:** A combination of chromatographic methods, including column chromatography and preparative high-performance liquid chromatography (HPLC), is employed to separate and purify the individual compounds from the complex mixture.

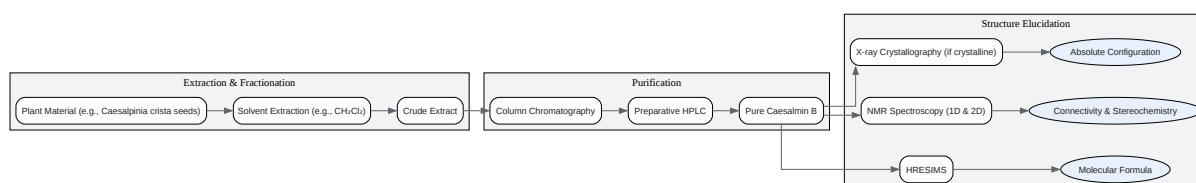
Structure Elucidation

The precise molecular structure of **Caesalmin B** is determined using a combination of spectroscopic techniques.

- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the exact molecular weight and molecular formula of the compound.^[6]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of NMR experiments, including ^1H NMR, ^{13}C NMR, and various 2D NMR techniques (e.g., COSY, HMQC, HMBC), are

conducted to elucidate the connectivity and stereochemistry of the atoms within the molecule.[6]

- X-ray Crystallography: For crystalline compounds, single-crystal X-ray crystallography provides unambiguous determination of the three-dimensional structure and absolute configuration.[6]



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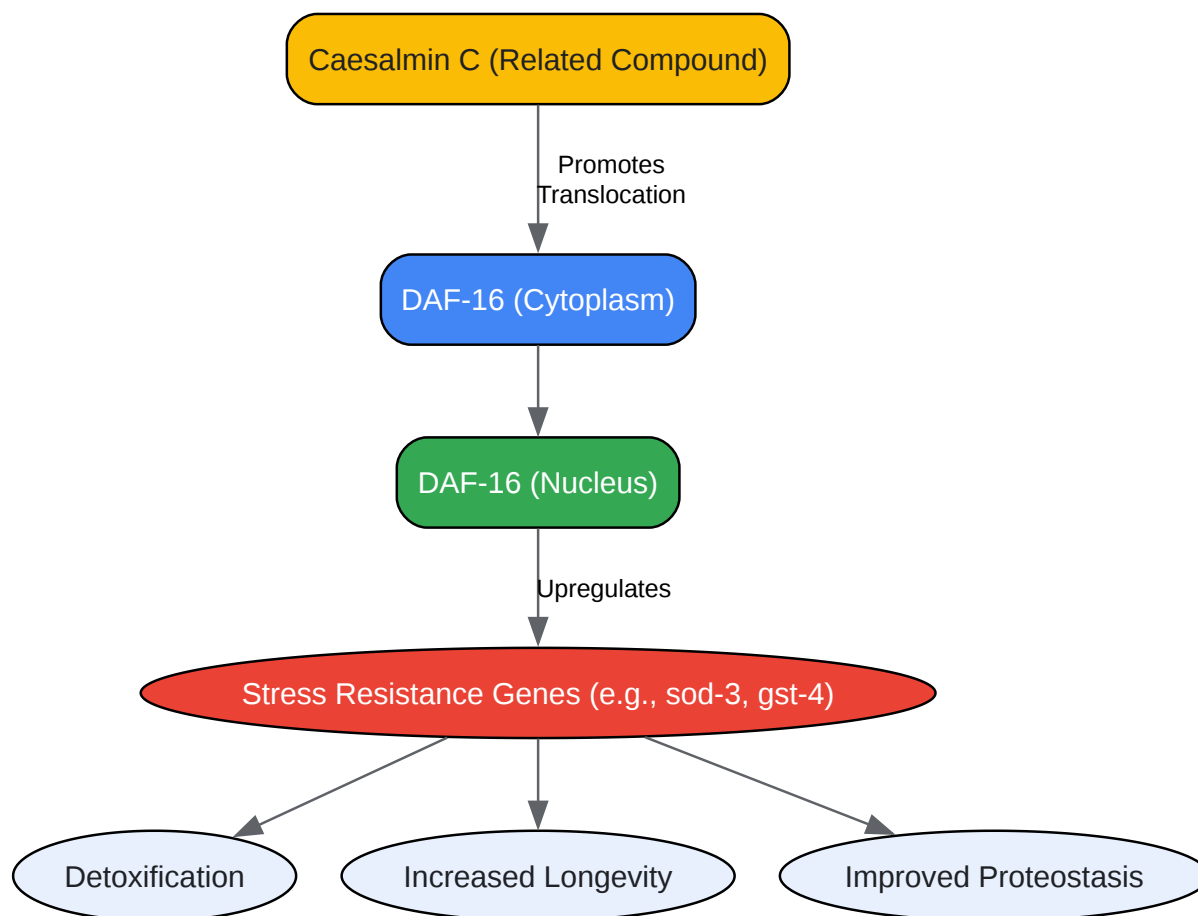
Generalized workflow for the isolation and characterization of **Caesalmin B**.

Signaling Pathways

While the precise signaling pathway through which **Caesalmin B** exerts its antimalarial effects has not been fully elucidated, studies on structurally similar cassane-type diterpenes provide valuable insights into their potential mechanisms of action. For instance, a related compound, Caesalmin C, has been shown to delay A β -induced paralysis in a *Caenorhabditis elegans* model of Alzheimer's disease by modulating the DAF-16 signaling pathway.[7][8][9]

DAF-16 is a forkhead transcription factor that plays a crucial role in longevity, stress resistance, and metabolism. The study on Caesalmin C demonstrated that its protective effects were dependent on the DAF-16 pathway.[8] It is plausible that **Caesalmin B** may also interact with

key signaling pathways within the *Plasmodium falciparum* parasite or in the host's immune response, although further research is required to confirm this. The DAF-16 signaling pathway, as influenced by Caesalmin C, is depicted below.



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Proposed DAF-16 signaling pathway modulation by the related compound, Caesalmin C.

Conclusion

Caesalmin B is a promising natural product with significant biological activity. Its well-defined physical and chemical properties, coupled with its potential as an antimalarial agent, make it a subject of considerable interest for further research and development. The experimental protocols for its isolation and characterization are well-established, relying on modern spectroscopic and chromatographic techniques. While its precise mechanism of action is still under investigation, insights from related compounds suggest that it may interact with

fundamental signaling pathways. Future studies are warranted to fully elucidate the therapeutic potential of **Caesalmin B** and its derivatives.

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